

Application Notes and Protocols: 2,6-Dibromophenol in Organic Synthesis

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Compound of Interest

Compound Name: 2,6-Dibromophenol

Cat. No.: B046663

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Introduction

2,6-Dibromophenol is a highly versatile aromatic compound that serves as a crucial building block in modern organic synthesis. Characterized by a phenolic hydroxyl group and two bromine atoms at the ortho positions, its structure offers multiple reactive sites for a variety of transformations. The electron-withdrawing nature of the bromine atoms increases the acidity of the phenol, while the C-Br bonds provide handles for cross-coupling reactions, and the activated aromatic ring is amenable to further substitution. These attributes make **2,6-dibromophenol** an important precursor for the synthesis of pharmaceuticals, bioactive natural products, and advanced polymer materials. This document provides detailed application notes and experimental protocols for its use, tailored for researchers in organic chemistry and drug development.

Synthesis of 2,6-Dibromophenol

The efficient synthesis of **2,6-dibromophenol** is the first step in its utilization. While classical methods involving harsh reagents exist, modern approaches offer high yields under milder conditions. Below is a reliable protocol using N-Bromosuccinimide (NBS).

Experimental Protocol: Synthesis via Directed Ortho-Bromination

This method employs NBS for the selective dibromination of phenol at the ortho positions.

Protocol Details:

- Charge a dry Schlenk tube with phenol (1.5 g, 16 mmol) and dichloromethane (10 mL).
- Add N,N-diisopropylamine (0.44 mL, 3.1 mmol) to the mixture.
- In a separate Schlenk tube, dissolve N-bromosuccinimide (5.7 g, 32 mmol) in dichloromethane (150 mL).
- Slowly add the NBS solution to the phenol solution over a period of 3 hours at room temperature (23 °C).
- After the addition is complete, stir the reaction mixture for an additional hour.
- Quench the reaction by adding 1M hydrochloric acid (50 mL).
- Transfer the mixture to a separatory funnel, add water (80 mL), and extract the organic layer.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under vacuum to yield the product.[\[1\]](#)

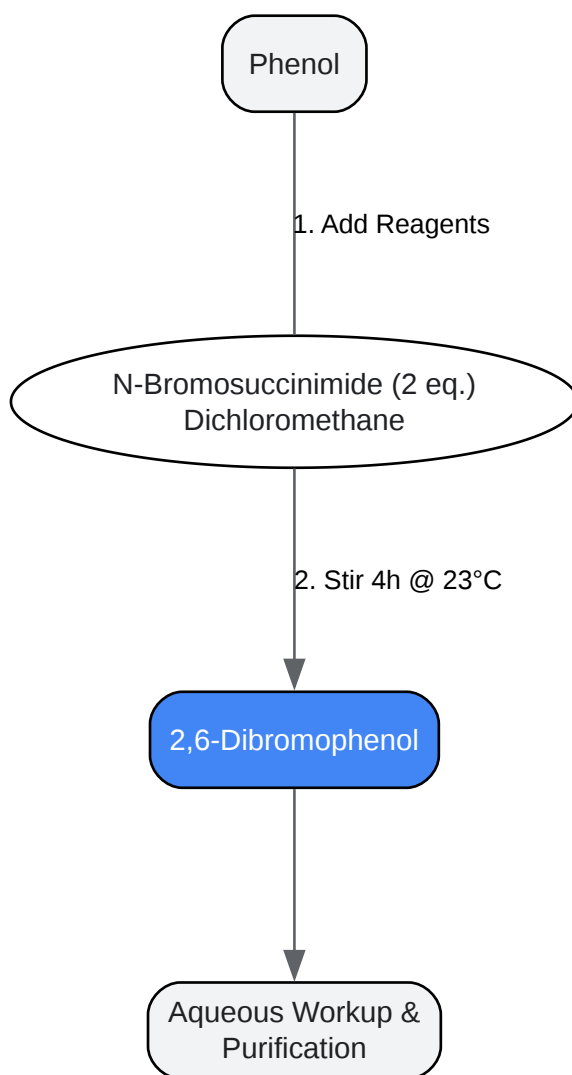
Data Presentation: Synthesis of 2,6-Dibromophenol

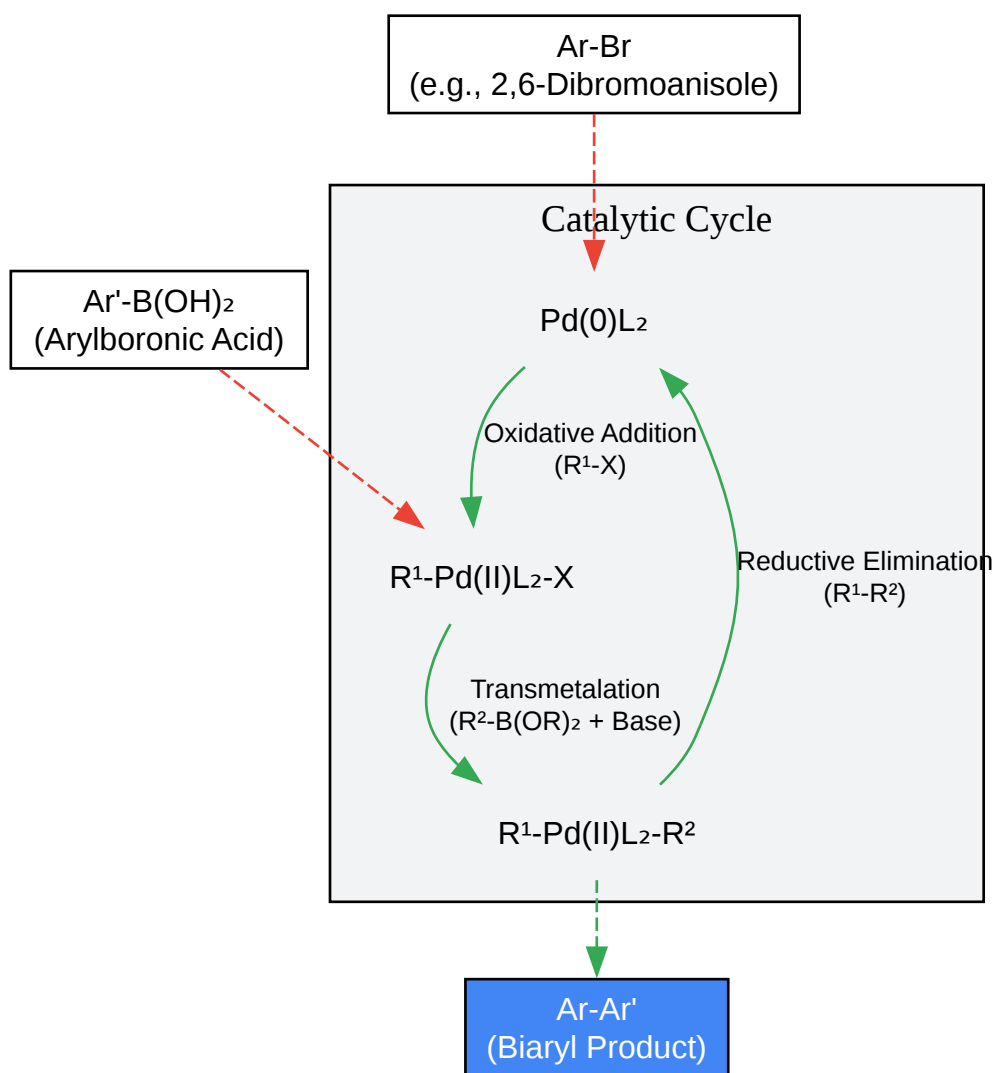
The following table summarizes the quantitative data for the described synthesis protocol.

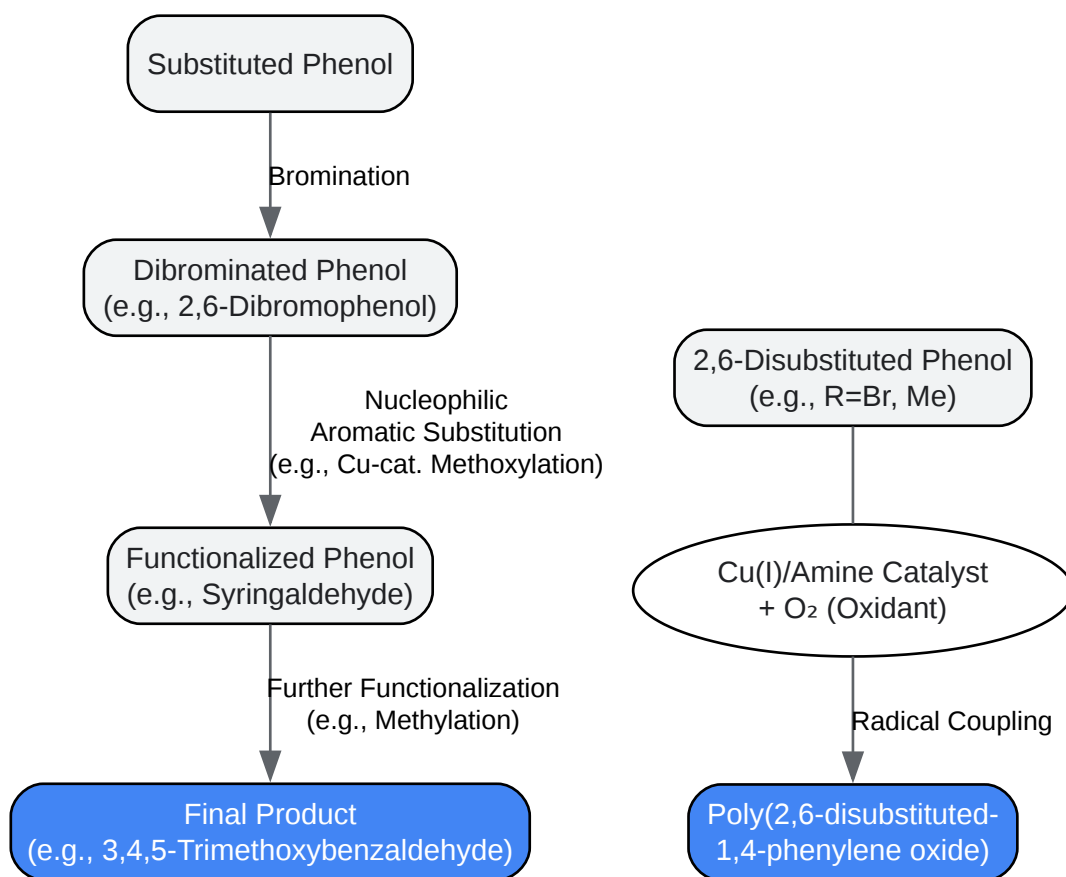
Method	Key Reagents	Solvent	Temperature	Time	Yield	Reference
Directed Ortho-Bromination	Phenol, N-Bromosuccinimide, Diisopropylamine	Dichloromethane	23 °C	4 h	79%	[1]

Visualization: Synthesis Workflow

The diagram below illustrates the straightforward workflow for the synthesis of **2,6-dibromophenol** from phenol.







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References

- 1. 2,6-Dibromophenol synthesis - chemicalbook [chemicalbook.com]
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